

Infrared spectroscopy of Sudan Red 7B-d5

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Compound of Interest

Compound Name: Sudan red 7B-d5

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An In-Depth Technical Guide to the Infrared Spectroscopy of **Sudan Red 7B-d5**

Introduction

Sudan Red 7B (Solvent Red 19) is a synthetic diazo dye known for its use in various industrial applications, including the coloring of plastics, oils, and waxes.[1][2][3] Its chemical structure, N-ethyl-1-[[p-(phenylazo)phenyl]azo]-2-naphthalenamine, contains multiple functional groups that give rise to a characteristic infrared (IR) spectrum.[1] Infrared spectroscopy is a powerful analytical technique used to identify functional groups and elucidate molecular structures by measuring the absorption of infrared radiation by a molecule's vibrational modes.

Isotopic labeling, particularly deuteration (the substitution of hydrogen-1 with deuterium), is a valuable tool in vibrational spectroscopy. The increased mass of deuterium causes a predictable shift in the vibrational frequencies of bonds involving hydrogen, such as C-H and N-H bonds. This isotopic shift can help in assigning specific absorption bands and understanding complex spectra. This guide provides a detailed technical overview of the theoretical infrared spectroscopy of Sudan Red 7B and its deuterated analog, **Sudan Red 7B-d5**, aimed at researchers and professionals in drug development and analytical sciences.

Molecular Structure: Sudan Red 7B and Sudan Red 7B-d5

The structure of Sudan Red 7B is characterized by two azo (-N=N-) linkages connecting three aromatic rings, with an N-ethylamino group attached to the naphthalene ring system. For the purpose of this guide, **Sudan Red 7B-d5** is presumed to have five deuterium atoms substituted on the terminal phenyl ring, a common labeling pattern in synthetic chemistry.

Caption: Molecular structures of Sudan Red 7B and its deuterated analog, **Sudan Red 7B-d5**.

Predicted Infrared Spectral Data

The infrared spectrum of Sudan Red 7B is expected to show characteristic absorption bands corresponding to its various functional groups. The substitution of hydrogen with deuterium in **Sudan Red 7B-d5** will cause a noticeable shift in the vibrational frequencies of the aromatic C-H bonds to lower wavenumbers. The theoretical basis for this shift is the increased reduced mass of the C-D bond compared to the C-H bond. The ratio of the C-D to C-H stretching frequencies is approximately $1/\sqrt{2}$, or about 0.707.^[4]

The following tables summarize the predicted IR absorption bands for both Sudan Red 7B and **Sudan Red 7B-d5**.

Table 1: Predicted Infrared Absorption Bands for Sudan Red 7B

Functional Group	Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
Aromatic C-H	Stretch	3100 - 3000	Medium-Weak
Aliphatic C-H (ethyl)	Stretch	2980 - 2850	Medium
Secondary Amine N-H	Stretch	3350 - 3310	Medium
Azo N=N	Stretch	1600 - 1450	Medium-Weak
Aromatic C=C	Ring Stretch	1620 - 1580, 1510 - 1450	Medium-Strong
Aromatic C-N	Stretch	1335 - 1250	Strong
Aromatic C-H	Out-of-plane Bend	900 - 675	Strong

Table 2: Comparative Predicted Wavenumbers for Sudan Red 7B vs. **Sudan Red 7B-d5**

Functional Group & Mode	Sudan Red 7B Wavenumber (cm ⁻¹)	Sudan Red 7B-d5 Wavenumber (cm ⁻¹)	Expected Shift
Aromatic C-H Stretch	3100 - 3000	Unchanged (for non-deuterated rings)	N/A
Aromatic C-D Stretch	N/A	~2300 - 2200	New Band
Aliphatic C-H Stretch	2980 - 2850	2980 - 2850	Unchanged
Secondary Amine N-H Stretch	3350 - 3310	3350 - 3310	Unchanged
Azo N=N Stretch	1600 - 1450	1600 - 1450	Minimal
Aromatic C=C Ring Stretch	1620 - 1450	1620 - 1450	Minimal
Aromatic C-H Out-of-plane Bend	900 - 675	Unchanged (for non-deuterated rings)	N/A
Aromatic C-D Out-of-plane Bend	N/A	~850 - 750	New/Shifted Band

Experimental Protocol: FTIR Spectroscopy via KBr Pellet Method

This section details a standard operating procedure for obtaining a high-quality infrared spectrum of a solid dye sample like **Sudan Red 7B-d5** using the potassium bromide (KBr) pellet technique.

1. Materials and Equipment

- **Sudan Red 7B-d5** sample
- FTIR-grade Potassium Bromide (KBr), dried in an oven at 110°C for at least 4 hours to remove moisture.
- Agate mortar and pestle

- Pellet press die set (e.g., 13 mm diameter)
- Hydraulic press
- FTIR Spectrometer with a DTGS or MCT detector
- Spatula and weighing paper

2. Sample Preparation (KBr Pellet)

- Weighing: Weigh approximately 1-2 mg of the **Sudan Red 7B-d5** sample and 150-200 mg of dry FTIR-grade KBr. A sample-to-KBr ratio of about 1:100 is ideal.
- Grinding: Add the KBr to the agate mortar and grind it to a very fine powder. Add the **Sudan Red 7B-d5** sample to the mortar.
- Mixing: Gently but thoroughly grind the sample and KBr together for 1-2 minutes until a homogenous, fine powder is obtained.^[5] Excessive grinding should be avoided as it can sometimes induce polymorphic changes.
- Loading the Die: Transfer a portion of the mixture into the pellet die sleeve. Distribute the powder evenly across the bottom surface of the die.
- Pressing: Place the die into the hydraulic press. Apply a pressure of 8-10 metric tons for 1-2 minutes.^{[5][6]} This should result in a transparent or semi-transparent pellet. An opaque or cloudy pellet may indicate insufficient pressure, excess sample, or moisture in the KBr.
- Pellet Removal: Carefully release the pressure and extract the KBr pellet from the die. Mount the pellet in the spectrometer's sample holder.

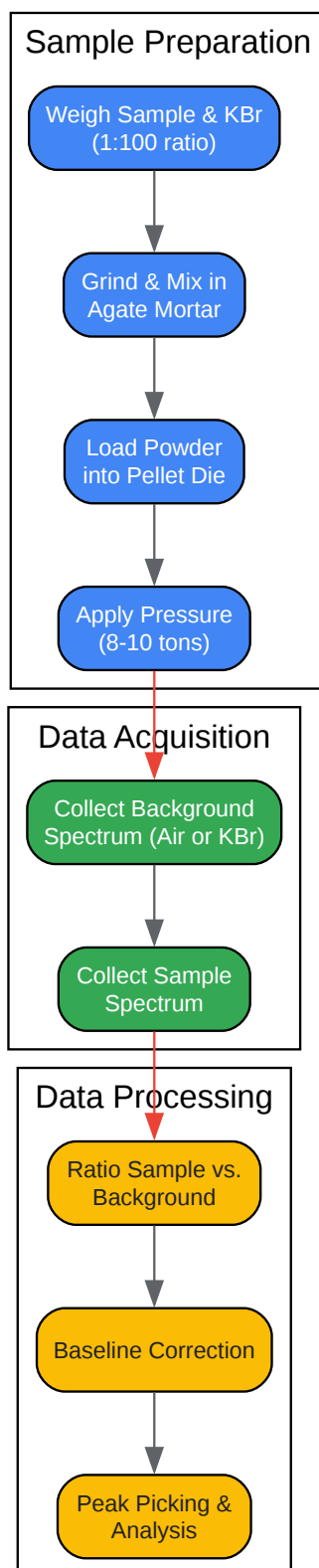
3. Data Acquisition

- Background Spectrum: Place the empty sample holder (or a pure KBr pellet) in the spectrometer's sample compartment. Collect a background spectrum. This is crucial to subtract the spectral contributions of atmospheric water and carbon dioxide.
- Sample Spectrum: Place the sample pellet in the sample holder and acquire the sample spectrum.

- Instrument Parameters:
 - Spectral Range: 4000 - 400 cm^{-1}
 - Resolution: 4 cm^{-1}
 - Number of Scans: 32-64 scans are typically sufficient to achieve a good signal-to-noise ratio.
 - Apodization: Happ-Genzel is a commonly used function.

4. Data Processing

- The acquired sample spectrum will be automatically ratioed against the background spectrum to produce the final transmittance or absorbance spectrum.
- Perform baseline correction and peak picking to identify the precise wavenumbers of the absorption maxima.

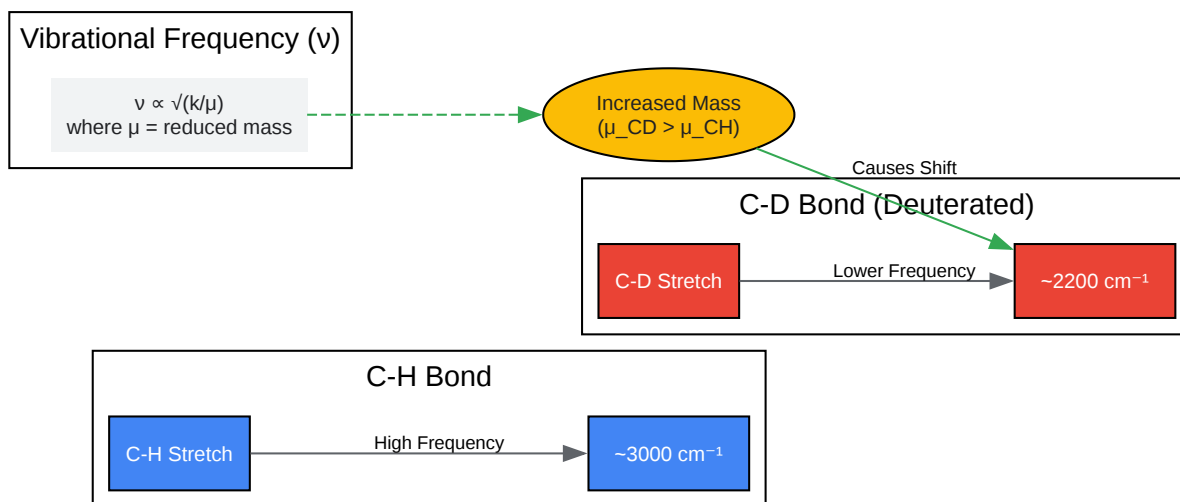


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Caption: Experimental workflow for FTIR analysis using the KBr pellet method.

Analysis of Vibrational Modes

The key to interpreting the IR spectrum of **Sudan Red 7B-d5** lies in understanding how the increased mass of deuterium affects bond vibrations.



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Caption: Logical relationship of mass and vibrational frequency in IR spectroscopy.

This diagram illustrates that the vibrational frequency is inversely proportional to the square root of the reduced mass. Since deuterium is heavier than hydrogen, the reduced mass of a C-D bond is greater than that of a C-H bond, resulting in a lower vibrational frequency for the C-D stretching and bending modes. This effect is highly localized and does not significantly perturb the frequencies of other functional groups in the molecule, such as the N=N or C=C bonds. The appearance of strong bands in the 2300-2200 cm^{-1} region would be the most definitive evidence of successful deuteration on the aromatic ring.

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